

Technical Support Center: Vanillylmandelic Acid (VMA) Measurement

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Compound of Interest

Compound Name: 2-Hydroxy-2-(3-hydroxy-4-methoxyphenyl)acetic acid

Cat. No.: B138091

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Welcome to the technical support guide for Vanillylmandelic Acid (VMA) measurement. This resource is designed for researchers, scientists, and drug development professionals to navigate the complexities of VMA analysis. Here, we address common challenges and provide in-depth, field-proven insights to ensure the accuracy and reliability of your experimental results.

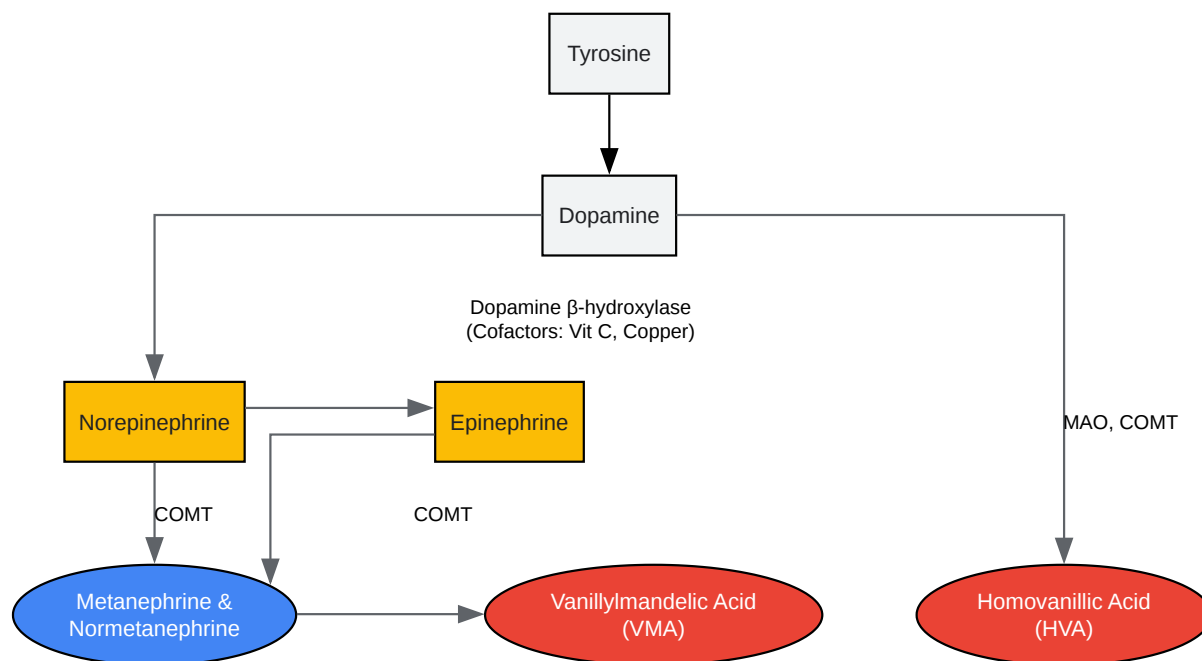
Frequently Asked Questions (FAQs)

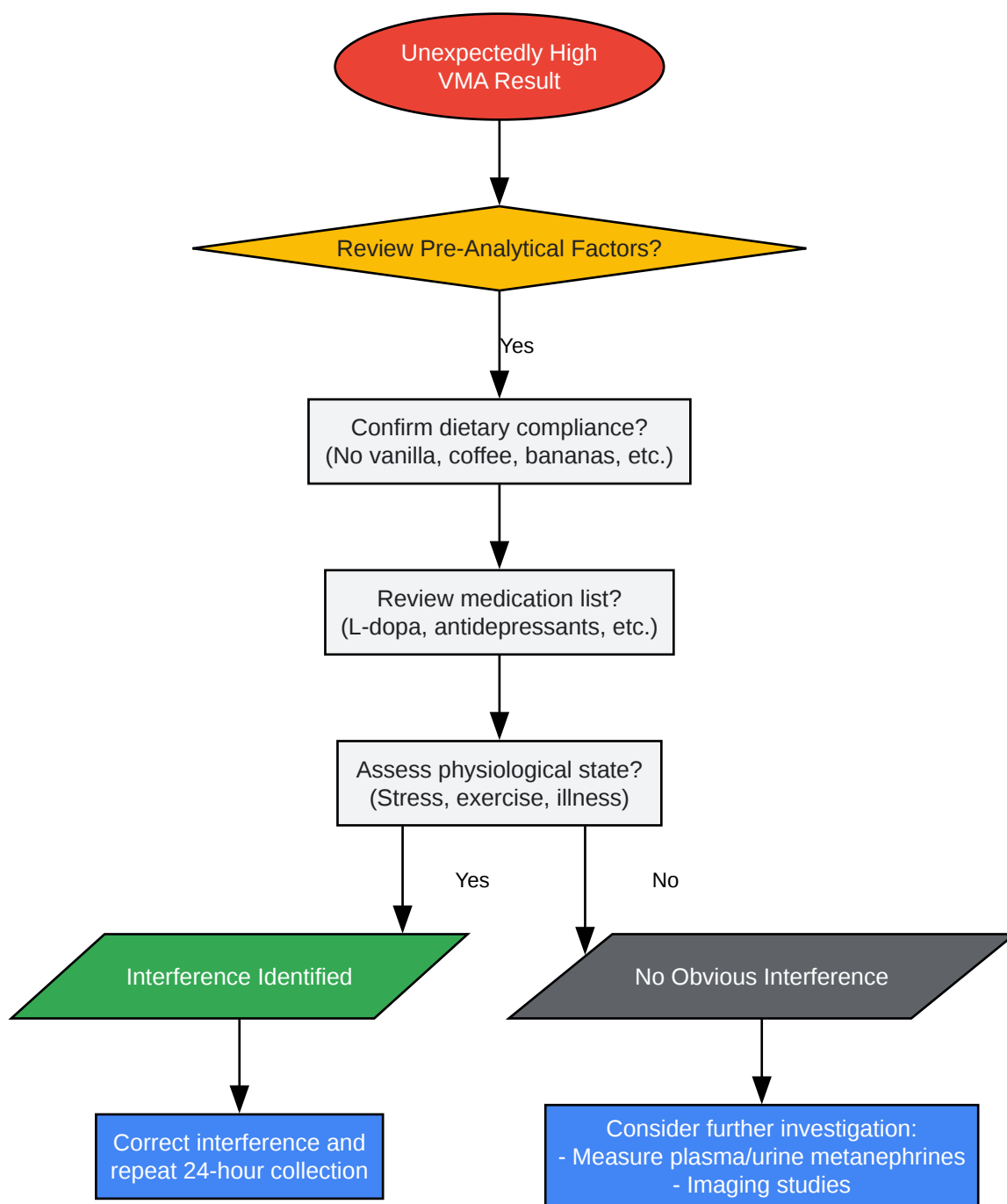
Section 1: Foundational Concepts

Q1: What is Vanillylmandelic Acid (VMA) and why is its measurement critical?

Vanillylmandelic acid (VMA) is the primary urinary metabolite of the catecholamines epinephrine (adrenaline) and norepinephrine (noradrenaline).^{[1][2]} These hormones are central to the body's "fight or flight" response.^[3] The quantification of VMA in urine serves as a crucial, non-invasive biomarker for assessing catecholamine production.^[4] Its measurement is particularly vital in the diagnosis and monitoring of neuroendocrine tumors, such as neuroblastoma (a common childhood cancer) and pheochromocytoma, which often secrete excess catecholamines.^{[5][6][7][8]} In over 90% of neuroblastoma cases, elevated levels of VMA and/or another metabolite, homovanillic acid (HVA), are observed.^{[5][9]}

Diagram: Simplified Catecholamine Metabolism Pathway





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